

# Glycyl-L-alanine chemical structure and properties

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## Compound of Interest

Compound Name: Glycyl-L-alanine

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## An In-depth Technical Guide to Glycyl-L-alanine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Glycyl-L-alanine** is a dipeptide composed of glycine and L-alanine, the two simplest proteinogenic amino acids. This document provides a comprehensive overview of its chemical structure, physicochemical properties, and biological significance. Detailed experimental protocols for the characterization of this dipeptide are also presented. This guide is intended to serve as a technical resource for researchers and professionals in the fields of biochemistry, pharmacology, and drug development.

### Chemical Structure and Identification

**Glycyl-L-alanine** is formed through the condensation of glycine and L-alanine via a peptide bond. Its systematic and molecular identifiers are crucial for unambiguous scientific communication and are summarized below.

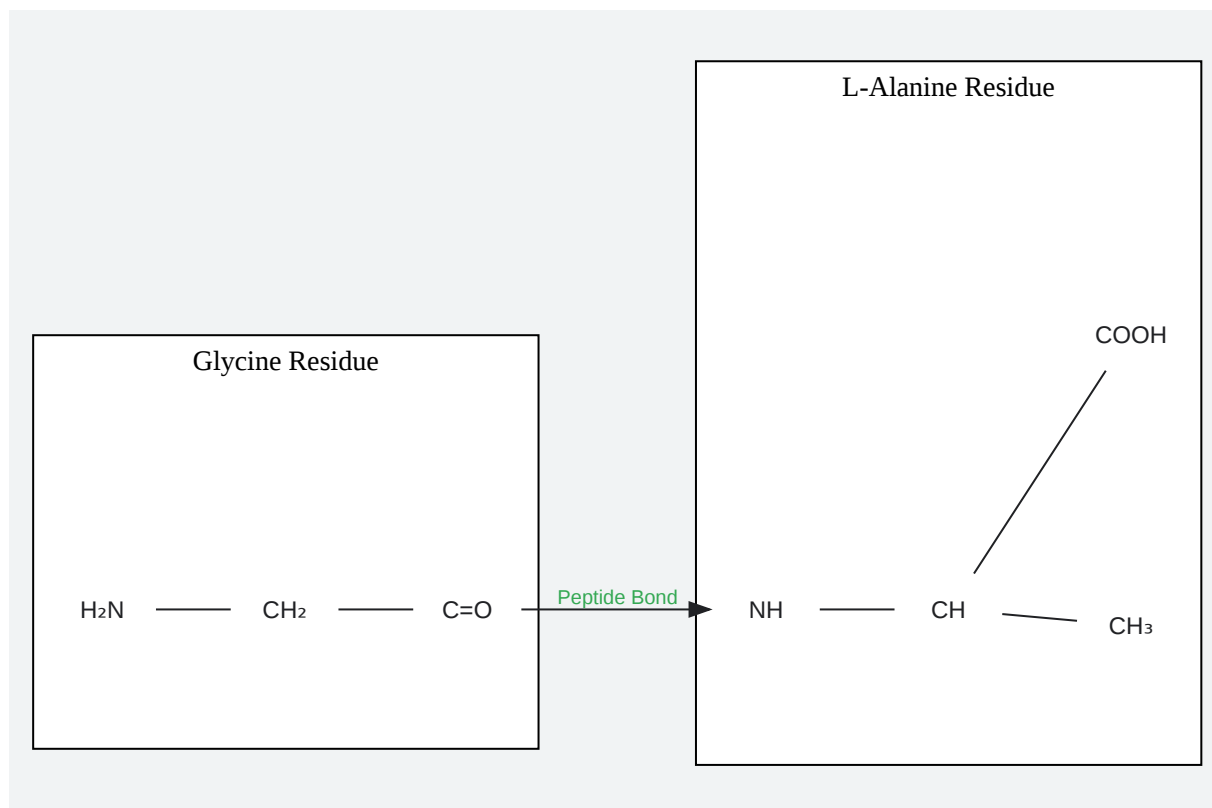
### Chemical Identifiers

A compilation of the key chemical identifiers for **Glycyl-L-alanine** is provided in Table 1.

Identifier	Value
IUPAC Name	(2S)-2-[(2-aminoacetyl)amino]propanoic acid[1] [2]
SMILES String	C--INVALID-LINK--NC(=O)CN[1]
InChI	InChI=1S/C5H10N2O3/c1-3(5(9)10)7-4(8)2-6/h3H,2,6H2,1H3,(H,7,8)(H,9,10)/t3-/m0/s1[1][2]
InChIKey	VPZXBVLAVMBEQI-VKHKMYHEASA-N[1][2]
CAS Number	3695-73-6[1][2]
Molecular Formula	C5H10N2O3[1][2]

## Chemical Structure Diagram

The two-dimensional chemical structure of **Glycyl-L-alanine** illustrates the arrangement of its atoms and the peptide bond linking the glycine and L-alanine residues.



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**Figure 1:** 2D Chemical Structure of **Glycyl-L-alanine**.

## Physicochemical Properties

The physical and chemical properties of **Glycyl-L-alanine** dictate its behavior in various environments and are essential for its application in research and development.

## Summary of Physicochemical Data

The key physicochemical properties of **Glycyl-L-alanine** are summarized in Table 2.

Property	Value	Reference
Molecular Weight	146.14 g/mol	[1]
Appearance	White to off-white crystalline powder	[2]
Melting Point	~230-235°C (with decomposition)	[2][3]
Boiling Point (Predicted)	417.4 ± 30.0 °C	[2][3]
pKa	3.15 (at 25°C)	[2]
Water Solubility	698.6 g/L (at 24.99°C)	[4]

## Experimental Protocols

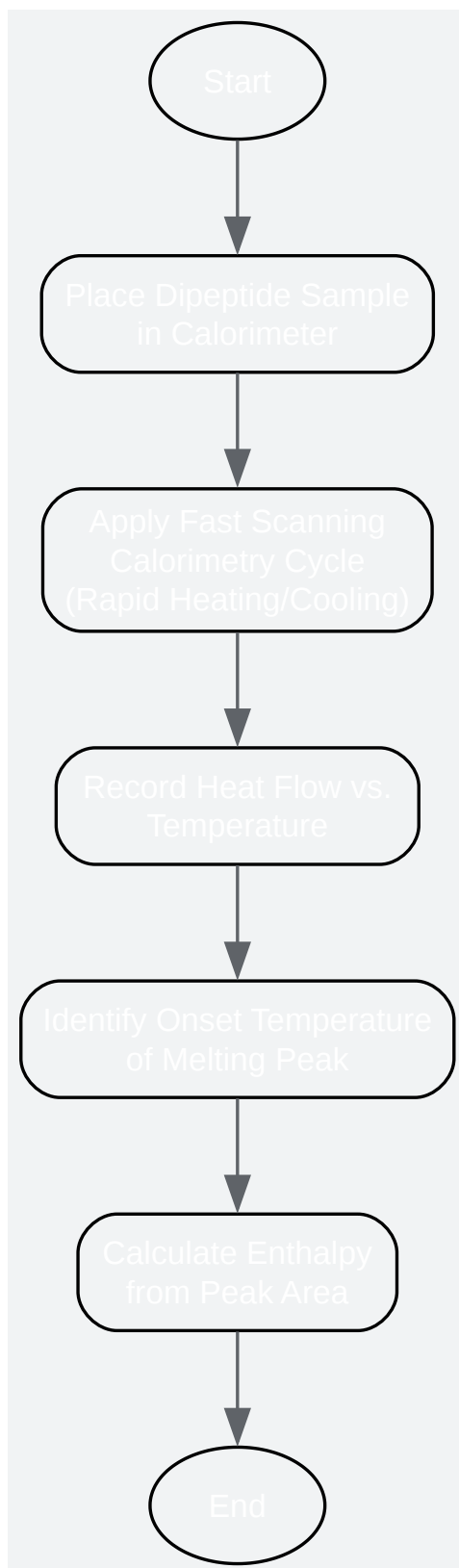
This section outlines the general methodologies for determining the key physicochemical properties of dipeptides like **Glycyl-L-alanine**.

### Determination of Melting Point

The melting point of a dipeptide can be determined using Fast Scanning Calorimetry (FSC) to circumvent decomposition that may occur with slower heating methods.[5]

Protocol:

- A small sample of the dipeptide is placed in the calorimeter.
- The sample is subjected to a rapid heating and cooling cycle.
- The melting temperature is identified as the onset temperature of the melting peak in the heat flow curve during the heating step.[4][5]
- The enthalpy of melting is determined from the area under the melting peak.[5]



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**Figure 2:** Workflow for Melting Point Determination using FSC.

## Determination of Solubility

The solubility of a peptide is determined by its amino acid composition and sequence.

Protocol:

- Attempt to dissolve a small, known amount of the peptide in deionized water.
- If the peptide is insoluble, determine its net charge at a neutral pH. **Glycyl-L-alanine** is neutral.
- For neutral peptides, organic solvents such as DMSO, acetonitrile, or methanol can be used to aid dissolution.
- Sonication can be applied to enhance solubility, but care should be taken to avoid heating and potential degradation of the peptide.
- The concentration of the dissolved peptide can be determined using techniques like UV-Vis spectrophotometry.

## Determination of pKa

The pKa values of a peptide can be determined using methods such as capillary zone electrophoresis (CZE) or NMR spectroscopy.<sup>[6][7]</sup>

Protocol (using CZE):

- Prepare a series of background electrolytes with varying pH values.
- Inject a sample of the dipeptide into the capillary filled with a specific pH buffer.
- Apply a voltage and measure the electrophoretic mobility of the dipeptide.
- Repeat the measurement at different pH values.
- Plot the effective electrophoretic mobility against pH. The pKa value corresponds to the pH at the inflection point of the resulting sigmoidal curve.<sup>[7]</sup>

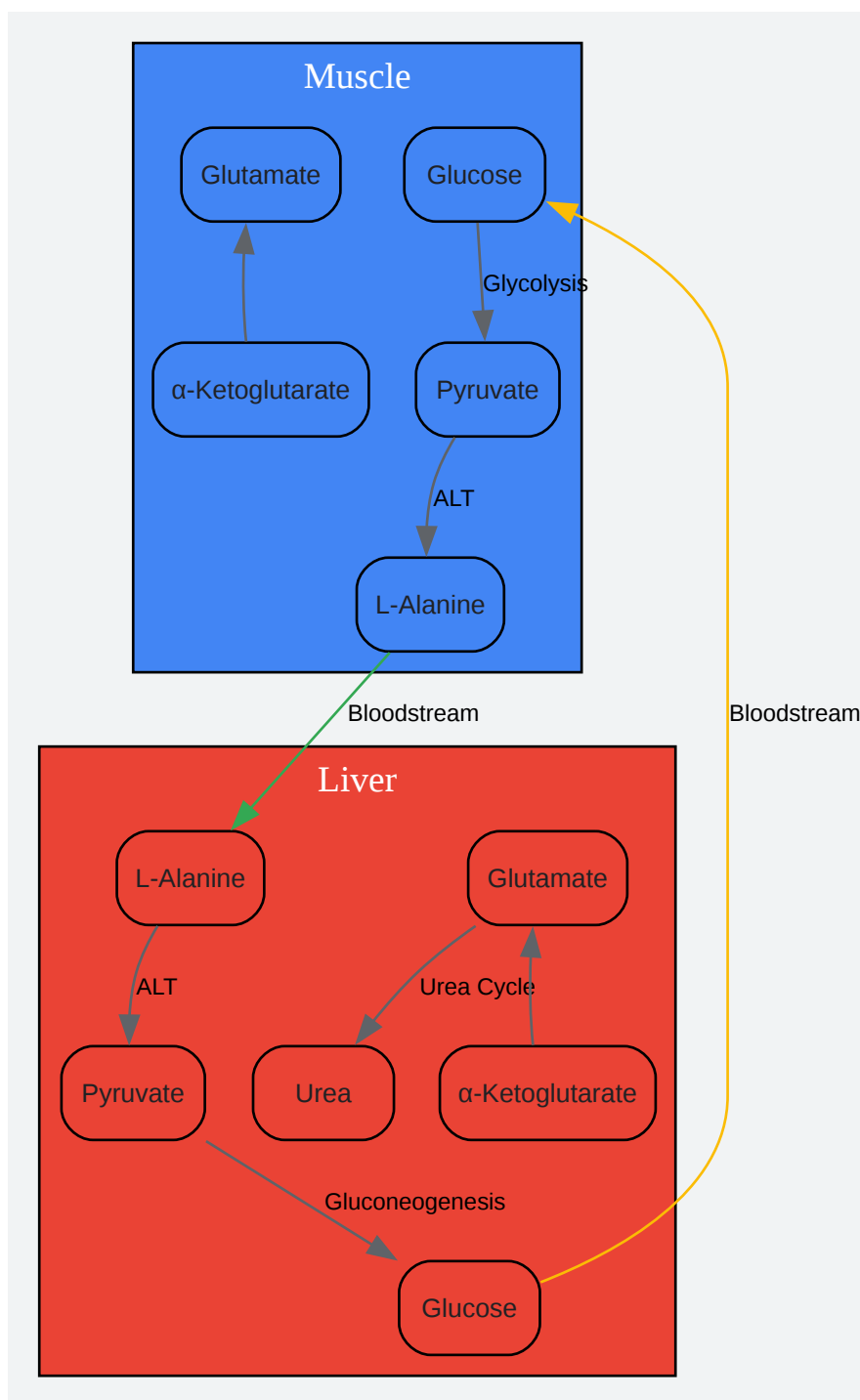
## Biological Role and Significance

**Glycyl-L-alanine**, as a dipeptide, is primarily involved in protein metabolism. It can be hydrolyzed into its constituent amino acids, glycine and L-alanine, which then enter their respective metabolic pathways.

## Metabolic Fate

Upon ingestion or cellular uptake, **Glycyl-L-alanine** can be cleaved by peptidases into glycine and L-alanine. L-alanine plays a significant role in the Glucose-Alanine Cycle, a crucial metabolic pathway for transporting nitrogen from peripheral tissues to the liver.

In muscle, glucose is metabolized to pyruvate, which can be transaminated by alanine aminotransferase to form L-alanine. This L-alanine is then transported to the liver, where it is converted back to pyruvate. The pyruvate can then be used for gluconeogenesis to produce glucose, which is released back into the bloodstream.



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**Figure 3:** The Glucose-Alanine Cycle.

## Conclusion



**Glycyl-L-alanine** is a fundamental dipeptide with well-defined chemical and physical properties. Its role as a metabolite, primarily through its constituent amino acids, is of significant interest in understanding cellular metabolism and nitrogen transport. The experimental protocols and data presented in this guide provide a solid foundation for researchers and professionals working with this and similar dipeptides in various scientific and developmental contexts.

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